

Application of 2-Methylbutyl 2-methylbutyrate in Fragrance Compositions: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylbutyl 2-methylbutyrate

Cat. No.: B1584582

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This document provides a comprehensive technical guide for researchers, scientists, and fragrance development professionals on the application of **2-Methylbutyl 2-methylbutyrate** in fragrance compositions. It delves into the chemical properties, olfactory characteristics, and practical application protocols for this versatile fragrance ingredient.

Introduction to 2-Methylbutyl 2-methylbutyrate

2-Methylbutyl 2-methylbutyrate (CAS No. 2445-78-5) is an ester that possesses a characteristic sweet, fruity aroma.^{[1][2]} Its scent profile is often described with nuances of apple, berry, pineapple, and green, waxy notes.^{[2][3]} This ingredient is valued in perfumery for its ability to impart a natural-smelling fruitiness and to act as a modifier in a variety of fragrance accords.^[3] It is found naturally in a range of fruits and plants, including apples, apricots, and chamomile.^[2]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Methylbutyl 2-methylbutyrate** is essential for its effective use in fragrance formulations and for predicting its behavior in different product bases.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O ₂	[4]
Molecular Weight	172.26 g/mol	[4]
Appearance	Colorless liquid	[3]
Boiling Point	184-187 °C at 760 mmHg	[2]
Flash Point	67.22 °C (153.00 °F) TCC	[1]
Specific Gravity	0.847-0.865 @ 25°C	[1]
Refractive Index	1.401-1.420 @ 20°C	[1]
Solubility	Soluble in alcohol; insoluble in water.	[5][6]

Synthesis of 2-Methylbutyl 2-methylbutyrate

2-Methylbutyl 2-methylbutyrate is commonly synthesized via Fischer esterification, a well-established acid-catalyzed reaction between a carboxylic acid and an alcohol.[7] In this case, 2-methylbutanoic acid is reacted with 2-methylbutanol in the presence of a strong acid catalyst, such as sulfuric acid.[7][8]

Protocol for Laboratory-Scale Synthesis (Fischer Esterification)

This protocol is a representative example of Fischer esterification and may require optimization for specific laboratory conditions.

Materials:

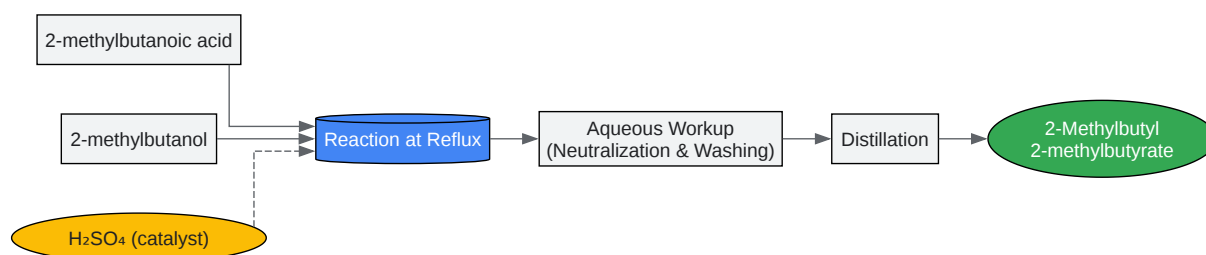
- 2-methylbutanoic acid
- 2-methylbutanol
- Concentrated sulfuric acid (H₂SO₄)

- Anhydrous sodium sulfate (Na_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Diethyl ether (or other suitable extraction solvent)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine equimolar amounts of 2-methylbutanoic acid and 2-methylbutanol. An excess of the alcohol can be used to drive the equilibrium towards the product.^[7]
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) to the mixture while cooling the flask in an ice bath.
- Assemble a reflux apparatus and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Dilute the mixture with diethyl ether.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent using a rotary evaporator.
- The crude ester can be purified by fractional distillation under reduced pressure to yield pure **2-Methylbutyl 2-methylbutyrate**.^[9]



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Figure 1: Workflow for the synthesis of **2-Methylbutyl 2-methylbutyrate**.

Olfactory Evaluation and Sensory Analysis

A comprehensive sensory analysis is crucial to understanding the character of **2-Methylbutyl 2-methylbutyrate** and its potential applications in fragrance compositions.

Olfactory Profile

- Primary Notes: Sweet, fruity.^[2]^[3]
- Secondary Notes: Apple, berry, pineapple.^[3]
- Nuances: Green, waxy, creamy.^[3] In overdose, it can be perceived as slightly sour or sickly.^[3]

Protocol for Sensory Panel Evaluation

This protocol outlines a standardized method for the sensory evaluation of **2-Methylbutyl 2-methylbutyrate**.

Materials:

- **2-Methylbutyl 2-methylbutyrate**, high purity
- Odorless solvent (e.g., dipropylene glycol, ethanol)
- Smelling strips
- Glass beakers
- Trained sensory panel (8-12 panelists)
- Odor-free evaluation booths

Procedure:

- Prepare dilutions of **2-Methylbutyl 2-methylbutyrate** in the chosen solvent at various concentrations (e.g., 10%, 1%, 0.1%). It is recommended to start with a 10% dilution or less. [\[3\]](#)
- Dip smelling strips into each dilution and allow the solvent to evaporate for a few seconds.
- Present the smelling strips to the panelists in a randomized and blind manner.
- Panelists should evaluate the odor based on predefined attributes (e.g., fruity, green, waxy, sweet, sour) and intensity on a scale (e.g., 1 to 9).
- Record the responses and analyze the data to create a detailed olfactory profile.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.[\[10\]](#) This allows for the identification of aroma-active compounds in a mixture. In the context of **2-Methylbutyl 2-methylbutyrate**, GC-

O can be used to assess its contribution to the overall aroma of a complex fragrance or a natural extract.[\[11\]](#)[\[12\]](#)

Application in Fragrance Formulations

2-Methylbutyl 2-methylbutyrate is a versatile ingredient that can be used in a wide range of fragrance types, particularly those aiming for a natural and vibrant fruity character.

General Recommendations for Use

- **Typical Usage Levels:** 0.05% to 0.5% in a fragrance concentrate.[\[3\]](#) For a 10% dilution, typical usage levels are 0.5% to 5%.[\[13\]](#)
- **Role in a Composition:** It can be used as a top note modifier to add lift and brightness, or as a heart note component to enhance fruity and floral accords.[\[12\]](#)

Illustrative Formulation: Green Apple Accord

This example demonstrates how **2-Methylbutyl 2-methylbutyrate** can be blended with other aroma chemicals to create a specific fragrance accord.

Ingredient	% in Accord	Olfactory Contribution
2-Methylbutyl 2-methylbutyrate	5.0	Sweet, fruity, apple pulp
Ethyl 2-methylbutyrate	15.0	Green, sharp, apple peel [14]
Hexyl acetate	20.0	Pear, fruity, green
(Z)-3-Hexenol	2.0	Green, leafy [14]
Damascone Alpha	0.5	Rosy, fruity, complex
Hedione (Methyl Dihydrojasmonate)	30.0	Floral, jasmine, diffusive
Iso E Super	27.5	Woody, ambery, smooth

This is a simplified example, and a commercial green apple accord would likely contain a more extensive list of ingredients to achieve a more complex and nuanced scent.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Stability and Performance in Product Bases

The stability of a fragrance ingredient is critical for the shelf-life and performance of the final consumer product. **2-Methylbutyl 2-methylbutyrate** generally exhibits good stability in a variety of product bases.

Performance Ratings in Different Applications

The following table provides an estimated performance rating of **2-Methylbutyl 2-methylbutyrate** in various product types, based on industry data. A rating of 9 indicates very good performance, while lower numbers suggest potential stability issues.^[3]

Application	Performance Rating (1-9)
Alcoholic Perfume	9
Creams and Lotions	9
Tablet Soap	9
Liquid Soap	8
Shampoo	6
Antiperspirants/Deodorants	8
Detergent Powder	8
Fabric Softener	9
Candles	9

Protocol for Accelerated Stability Testing

This protocol is designed to predict the long-term stability of a fragrance containing **2-Methylbutyl 2-methylbutyrate** in a specific product base.

Materials:

- Final product formulation containing the fragrance

- Control sample (product base without fragrance)
- Inert, sealed containers
- Temperature- and humidity-controlled ovens
- Refrigerator/freezer
- UV light chamber

Procedure:

- Prepare samples of the final product and the control base.
- Store the samples under various stress conditions:
 - Elevated temperature: 40-45°C for 1-3 months.[\[18\]](#)[\[19\]](#)
 - Low temperature: 4°C for 1-3 months.
 - Freeze-thaw cycles: 24 hours at -10°C followed by 24 hours at 25°C, repeated for 3 cycles.[\[20\]](#)
 - Light exposure: Continuous exposure to UV and visible light.[\[20\]](#)
- At regular intervals (e.g., 1, 2, 4, 8, 12 weeks), evaluate the samples for any changes in:
 - Odor: Compare the fragrance profile to a control sample stored at room temperature.
 - Color: Note any discoloration.
 - pH and Viscosity: Measure any significant changes.
 - Phase Separation: Observe for any signs of instability in emulsions.[\[20\]](#)
- Document all observations and compare the stability of the fragranced product to the control base.

Analytical Quality Control

Gas chromatography-mass spectrometry (GC-MS) is the primary analytical technique for the identification and purity assessment of **2-Methylbutyl 2-methylbutyrate**.[\[21\]](#)

Protocol for GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)

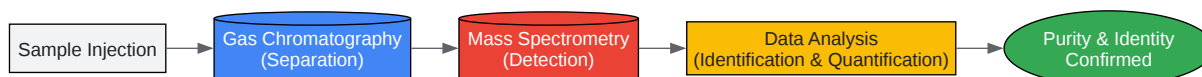
GC Parameters (Example):

- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Program:
 - Initial temperature: 50°C, hold for 2 minutes
 - Ramp: 5°C/min to 250°C
 - Hold at 250°C for 5 minutes
- Split Ratio: 50:1

MS Parameters (Example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: 40-300 amu
- Ion Source Temperature: 230°C
- Transfer Line Temperature: 280°C

Data Analysis: The resulting mass spectrum of **2-Methylbutyl 2-methylbutyrate** can be compared to library spectra for identification. The purity can be determined by calculating the peak area percentage from the chromatogram.



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Figure 2: Workflow for the GC-MS analysis of **2-Methylbutyl 2-methylbutyrate**.

Conclusion

2-Methylbutyl 2-methylbutyrate is a valuable and versatile ester for the modern perfumer's palette. Its sweet, fruity character, reminiscent of apples and berries, allows for the creation of vibrant and natural-smelling fragrance compositions. A thorough understanding of its chemical properties, synthesis, olfactory profile, and performance in various applications, as outlined in this guide, will enable fragrance professionals to utilize this ingredient to its full potential, ensuring the development of high-quality, stable, and aesthetically pleasing scented products.

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- To cite this document: BenchChem. [Application of 2-Methylbutyl 2-methylbutyrate in Fragrance Compositions: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584582#application-of-2-methylbutyl-2-methylbutyrate-in-fragrance-compositions]

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